

# Physical characteristics of Cyclopropanesulfonyl chloride (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclopropanesulfonyl chloride

Cat. No.: B164270

[Get Quote](#)

## Technical Guide: Physical Characteristics of Cyclopropanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical characteristics of **Cyclopropanesulfonyl chloride** (CAS No. 139631-62-2), a valuable reagent in organic synthesis and medicinal chemistry. The information presented herein is intended to support laboratory research and development activities by providing accurate physical data and standardized experimental protocols.

### Core Physical Properties

**Cyclopropanesulfonyl chloride** is a colorless to yellow liquid.<sup>[1]</sup> Its primary physical constants are summarized below.

| Physical Property | Value                    | Conditions      |
|-------------------|--------------------------|-----------------|
| Density           | 1.38 g/mL                | at 25 °C[2]     |
| Boiling Point     | 60 °C                    | at 2.0 Torr[1]  |
| Molecular Weight  | 140.59 g/mol [3]         |                 |
| Refractive Index  | n <sub>20/D</sub> 1.4770 | (lit.)          |
| Flash Point       | 96 °C                    | (closed cup)[2] |

## Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of boiling point and density.

### Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point at a given pressure.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath with stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heat source (Bunsen burner or hot plate)

Procedure:

- Add a small amount (a few milliliters) of **Cyclopropanesulfonyl chloride** to the small test tube.[4]

- Place the capillary tube into the test tube with the open end down.[5]
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.[6]
- Place the assembly into the Thiele tube or heating bath, making sure the heat-transfer medium is at a safe level.[6]
- Gently heat the apparatus.[4] As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[7] This indicates the liquid's vapor pressure has exceeded the surrounding pressure.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[4][7] Record this temperature.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Density Determination (Pycnometer or Graduated Cylinder Method)

This protocol outlines the direct measurement of mass and volume to calculate the density of a liquid.

Apparatus:

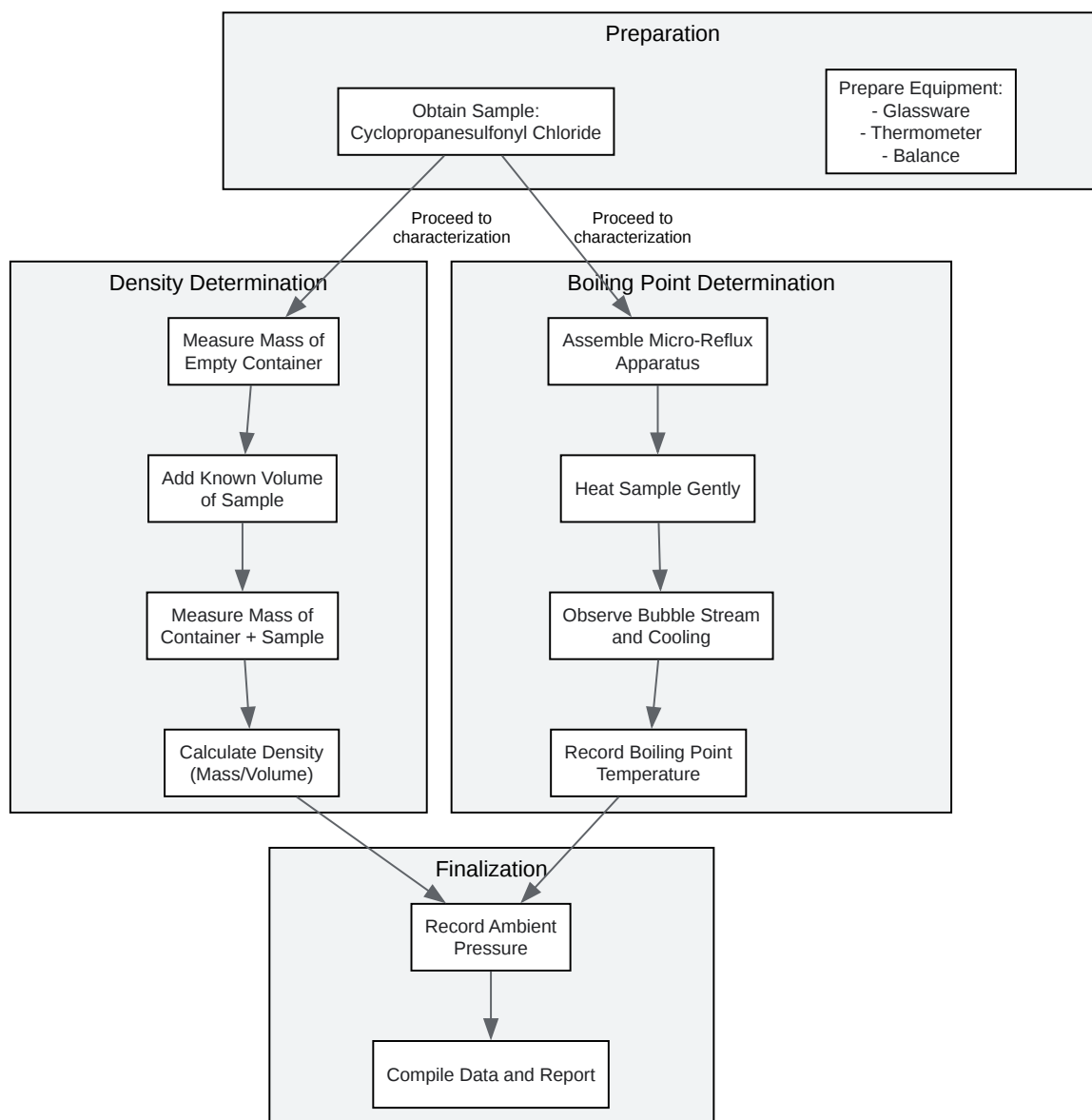
- Electronic balance (analytical or top-loading)
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer.[8]
- Add a known volume of **Cyclopropanesulfonyl chloride** to the graduated cylinder or fill the pycnometer to its calibrated volume. Record the volume precisely.[8] When using a graduated cylinder, read the volume from the bottom of the meniscus.
- Measure and record the combined mass of the container and the liquid.[8]
- Determine the mass of the liquid by subtracting the mass of the empty container from the combined mass.
- Measure and record the temperature of the liquid, as density is temperature-dependent.[8]
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ . [9]
- For improved accuracy, the procedure can be repeated multiple times, and the average density can be calculated.[8]

## Experimental Workflow Visualization

The following diagram illustrates the logical flow for the determination of the physical properties of a liquid chemical sample like **Cyclopropanesulfonyl chloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Determination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cyclopropanesulfonyl chloride, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 环丙磺酰氯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Cyclopropanesulfonyl chloride | C<sub>3</sub>H<sub>5</sub>ClO<sub>2</sub>S | CID 2760919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Video: Boiling Points - Procedure [jove.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- To cite this document: BenchChem. [Physical characteristics of Cyclopropanesulfonyl chloride (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164270#physical-characteristics-of-cyclopropanesulfonyl-chloride-boiling-point-density]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)